

# Technical Support Center: 4-Fluoropyridine 1-oxide

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## Compound of Interest

Compound Name: 4-Fluoropyridine 1-oxide

Cat. No.: B569734

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the proper handling and storage of **4-Fluoropyridine 1-oxide**.

## Frequently Asked Questions (FAQs)

Q1: What is **4-Fluoropyridine 1-oxide** and what are its key properties?

**4-Fluoropyridine 1-oxide** is a fluorinated heterocyclic compound. Below is a summary of its key chemical properties.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>4</sub> FNO
Molecular Weight	113.09 g/mol <a href="#">[1]</a>
CAS Number	124666-05-3
IUPAC Name	4-fluoro-1-oxidopyridin-1-ium <a href="#">[1]</a>
Synonyms	4-Fluoropyridine-N-oxide, Pyridine, 4-fluoro-, 1-oxide <a href="#">[1]</a>

Q2: What are the primary hazards associated with **4-Fluoropyridine 1-oxide**?

While a specific Safety Data Sheet (SDS) for **4-Fluoropyridine 1-oxide** is not readily available, data from closely related compounds such as fluorinated pyridines and pyridine N-oxides suggest the following primary hazards. It is crucial to handle this compound with care.

Hazard	Description
Toxicity	Likely toxic if swallowed, in contact with skin, or inhaled.
Irritation	May cause skin, eye, and respiratory irritation. <a href="#">[2]</a> <a href="#">[3]</a>
Flammability	Related pyridine compounds are flammable; handle away from ignition sources. <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

Q3: What are the recommended storage conditions for **4-Fluoropyridine 1-oxide**?

Proper storage is critical to maintain the integrity of **4-Fluoropyridine 1-oxide**.

Parameter	Recommendation
Temperature	Store in a cool, dry place. A recommended temperature is 0-8 °C.
Atmosphere	Store in a well-ventilated area. <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a> For hygroscopic compounds like Pyridine N-oxide, storing under an inert gas is recommended. <a href="#">[7]</a>
Container	Keep container tightly closed. <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Light	Protect from direct sunlight and other heat sources. <a href="#">[8]</a>

Q4: What materials are incompatible with **4-Fluoropyridine 1-oxide**?

Based on information for related compounds, avoid contact with the following:

- Strong oxidizing agents[\[5\]](#)[\[6\]](#)

- Strong acids[5][6]
- Acid chlorides[5][6]
- Acid anhydrides[5]
- Carbon dioxide (CO<sub>2</sub>)[5]

## Troubleshooting Guide

Problem 1: The compound has changed color or appearance.

- Possible Cause: This may indicate degradation or contamination. 4-Fluoropyridine has been noted to form brown solids when neutralized in aqueous solutions, which is attributed to polymerization and hydrolysis.[10]
- Solution: Do not use the compound if its appearance has significantly changed. It is recommended to acquire a fresh batch. To prevent this, always store the compound under the recommended conditions and handle it in a dry, inert atmosphere whenever possible.

Problem 2: Inconsistent experimental results.

- Possible Cause 1: Compound Degradation. The stability of 4-fluoropyridine is compromised in aqueous and acidic conditions, leading to the formation of N-(4-pyridyl)-4-pyridone.[11] It is highly probable that **4-Fluoropyridine 1-oxide** is also susceptible to hydrolysis.
- Solution 1: Ensure that all solvents and reagents used are anhydrous. If the reaction must be performed in an aqueous or protic solvent, consider the stability of the compound under your specific experimental conditions. A small-scale stability test might be necessary.
- Possible Cause 2: Hygroscopic Nature. Pyridine N-oxide is known to be hygroscopic.[9] If **4-Fluoropyridine 1-oxide** has absorbed moisture, it can affect its reactivity and the stoichiometry of your reaction.
- Solution 2: Handle the compound in a glove box or under a dry, inert atmosphere. Use freshly opened containers or material that has been properly stored in a desiccator.

## Experimental Protocols

### Protocol 1: General Handling Procedure

This protocol outlines the essential steps for safely handling **4-Fluoropyridine 1-oxide** in a laboratory setting.

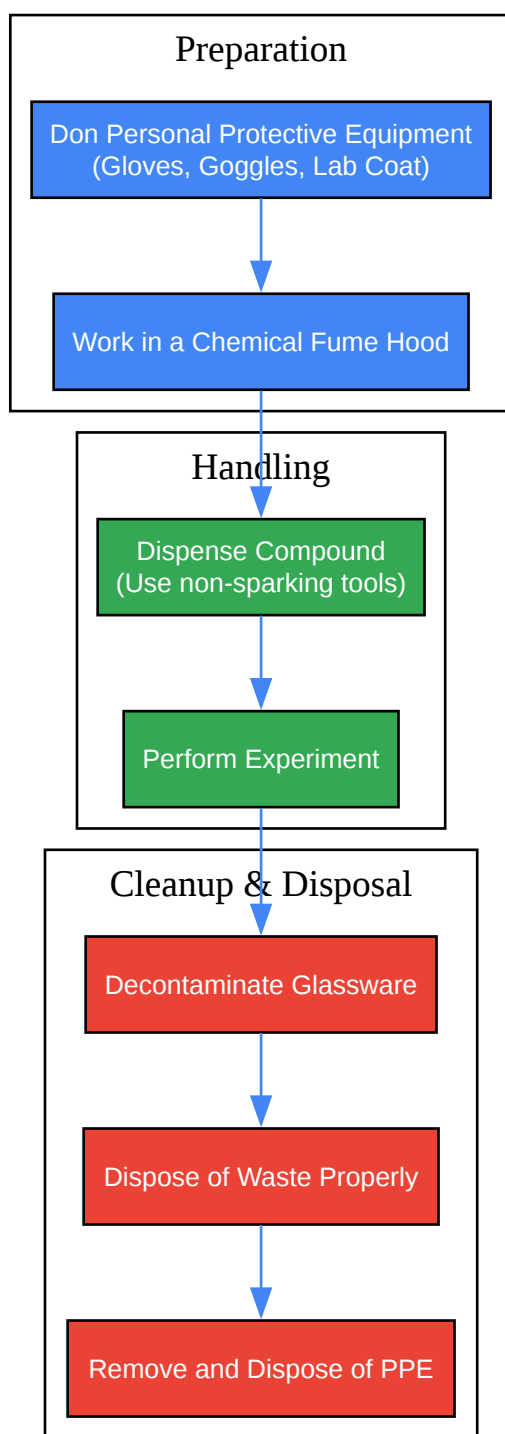
- Engineering Controls: Always work in a certified chemical fume hood to minimize inhalation exposure.[8]
- Personal Protective Equipment (PPE):
  - Wear chemical safety goggles or a face shield.[2][7]
  - Wear a lab coat.[8]
  - Use chemically resistant gloves (e.g., nitrile gloves).[8] Always inspect gloves before use and wash hands after handling.[7]
- Dispensing:
  - Use non-sparking tools for handling.[2]
  - Avoid generating dust or aerosols.[7]
  - If the compound is a solid, handle it in a way that minimizes dust formation.
- Cleaning and Disposal:
  - Clean up spills immediately using absorbent materials like sand or vermiculite and place in a sealed container for disposal.[8]
  - Dispose of waste according to local, state, and federal regulations. Do not pour down the drain.[8]

### Protocol 2: Small-Scale Stability Test in Aqueous Solution

This protocol can be used to assess the stability of **4-Fluoropyridine 1-oxide** in your experimental buffer or solvent system.

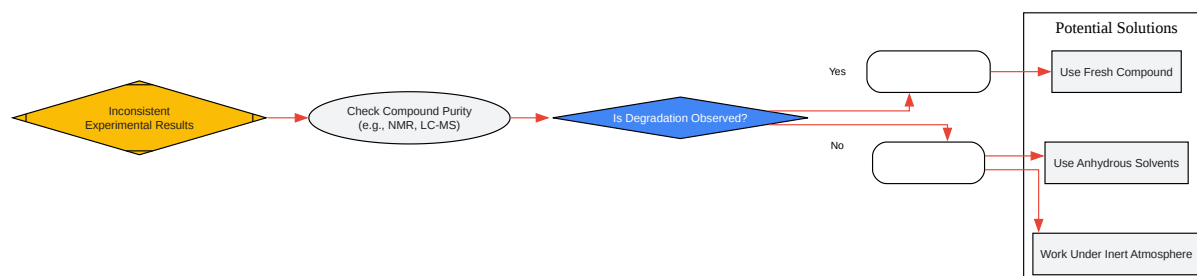
- Preparation: Prepare a stock solution of **4-Fluoropyridine 1-oxide** in an anhydrous organic solvent (e.g., acetonitrile).
- Incubation: Add a known amount of the stock solution to your aqueous buffer or solvent system to achieve the desired final concentration.
- Time Points: Aliquot the solution into several vials and incubate at your experimental temperature.
- Analysis: At various time points (e.g., 0, 1, 2, 4, 8, 24 hours), quench the reaction (if necessary) and analyze the sample by a suitable analytical method such as HPLC, LC-MS, or NMR to monitor for the appearance of degradation products.
- Data Interpretation: A decrease in the peak area of the parent compound and the appearance of new peaks will indicate instability.

## Visualizations



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Caption: Recommended workflow for handling **4-Fluoropyridine 1-oxide**.



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Caption: Troubleshooting logic for inconsistent experimental results.

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